

Application Note: Hexyl 2-Ethylbutanoate as a Reference Standard in Analytical Chemistry

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Compound of Interest

Compound Name: **Hexyl 2-ethylbutanoate**

Cat. No.: **B15196007**

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Abstract

This document provides detailed application notes and protocols for the use of **hexyl 2-ethylbutanoate** as a reference standard in analytical chemistry. It is intended for researchers, scientists, and professionals in the fields of drug development, food and beverage, and fragrance analysis. This guide outlines the physicochemical properties, a generalized analytical method using gas chromatography-mass spectrometry (GC-MS), and a workflow for its application as a reference standard for qualitative and quantitative analysis.

Introduction

Hexyl 2-ethylbutanoate (CAS: 79868-50-1) is an organic ester known for its characteristic fruity aroma. In analytical chemistry, reference standards are crucial for the accurate identification and quantification of substances. A well-characterized reference standard of **hexyl 2-ethylbutanoate** is essential for quality control in the food and fragrance industries, as well as for metabolism and toxicological studies. This document provides the necessary information for its effective use as a reference standard.

Physicochemical Properties

A summary of the key physicochemical properties of **hexyl 2-ethylbutanoate** is presented in Table 1. This data is essential for the preparation of standard solutions and for setting up analytical instrumentation.

Table 1: Physicochemical Properties of **Hexyl 2-Ethylbutanoate**

Property	Value	Source
CAS Number	79868-50-1	[1] [2]
Molecular Formula	C12H24O2	
Molecular Weight	200.32 g/mol	[2]
Appearance	Colorless liquid (presumed)	General knowledge
Purity	Typically ≥98% (Varies by supplier)	General knowledge
Storage	2-8°C, protect from light and moisture	General knowledge

Experimental Protocols

The following is a generalized protocol for the analysis of **hexyl 2-ethylbutanoate** using Gas Chromatography-Mass Spectrometry (GC-MS). This method is based on common practices for the analysis of volatile and semi-volatile esters in various matrices.[\[3\]](#)[\[4\]](#)[\[5\]](#) Analysts should validate the method for their specific application and matrix.

Preparation of Standard Solutions

- Primary Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 10 mg of neat **hexyl 2-ethylbutanoate** reference standard.
 - Dissolve the weighed standard in a suitable solvent (e.g., methanol, hexane, or ethyl acetate) in a 10 mL volumetric flask.
 - Ensure the standard is completely dissolved by vortexing or sonicating.
 - Store the stock solution at 2-8°C in an amber vial.
- Working Standard Solutions:

- Prepare a series of working standard solutions by serial dilution of the primary stock solution.
- The concentration range of the working standards should bracket the expected concentration of the analyte in the samples.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

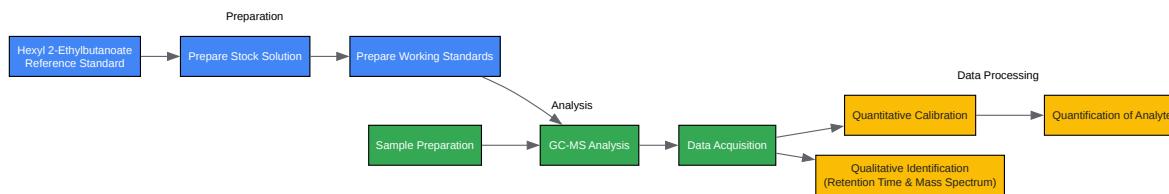
The following are typical GC-MS parameters for the analysis of flavor and fragrance esters.[\[3\]](#) [\[4\]](#)[\[5\]](#)

Table 2: Suggested GC-MS Parameters for **Hexyl 2-Ethylbutanoate** Analysis

Parameter	Value
Gas Chromatograph	Agilent 8890 GC or equivalent
Injector	Split/Splitless, 250°C, Split ratio 20:1
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent
Carrier Gas	Helium, constant flow at 1.2 mL/min
Oven Program	Initial 50°C for 2 min, ramp at 10°C/min to 280°C, hold for 5 min
Mass Spectrometer	Agilent 5977B MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-400
Acquisition Mode	Full Scan

Application Workflow

The use of **hexyl 2-ethylbutanoate** as a reference standard typically follows a set of logical steps to ensure accurate and reproducible results. The workflow diagram below illustrates this process.



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Caption: Workflow for using **Hexyl 2-Ethylbutanoate** as a reference standard.

Data Presentation and Interpretation

Qualitative Analysis

The identity of **hexyl 2-ethylbutanoate** in a sample is confirmed by comparing its retention time and mass spectrum to that of the certified reference standard. The mass spectrum of **hexyl 2-ethylbutanoate** obtained under electron ionization (EI) will show characteristic fragment ions.

Quantitative Analysis

For quantitative analysis, a calibration curve is constructed by plotting the peak area of the reference standard against its concentration. The concentration of **hexyl 2-ethylbutanoate** in a sample is then determined by interpolating its peak area from the calibration curve.

Conclusion

This application note provides a comprehensive overview and a generalized protocol for the use of **hexyl 2-ethylbutanoate** as a reference standard in analytical chemistry. Adherence to these guidelines, with appropriate method validation, will ensure accurate and reliable qualitative and quantitative analysis for a variety of applications.

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